

# Application Notes and Protocols for Dibutyl Phosphate in Solvent Extraction of Metals

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **dibutyl phosphate** (DBP) as a ligand in the solvent extraction of various metals. While often encountered as a degradation product of tributyl phosphate (TBP) in nuclear fuel reprocessing, DBP itself exhibits interesting extractive properties, particularly for uranium, rare earth elements (REEs), and certain transition metals. This document outlines detailed protocols, quantitative data, and the underlying chemical principles for researchers interested in leveraging DBP in their separation and purification workflows.

### Introduction to Dibutyl Phosphate as a Ligand

**Dibutyl phosphate** is an organophosphorus compound with the formula  $(C_4H_9O)_2PO_2H$ . It acts as a moderately strong acidic extractant, capable of forming stable complexes with a variety of metal ions. Its extraction mechanism typically involves a cation exchange reaction where the acidic proton of the hydroxyl group is exchanged for a metal ion.

The presence of DBP in TBP-based solvent extraction systems, such as the PUREX process for uranium and plutonium recovery, can significantly impact the efficiency of metal stripping. This is due to the formation of strong DBP-metal complexes that are difficult to break under conventional stripping conditions[1]. However, this strong complexing ability can be harnessed for specific extraction applications.



# **Applications in Metal Extraction Uranium Extraction**

DBP is a powerful extractant for uranium (VI). In the PUREX process, the presence of DBP, a primary degradation product of TBP, can affect the extraction of actinides and complicate their recovery during the stripping phase[1][2]. The formation of stable uranium-DBP complexes, such as UO<sub>2</sub>(DBP)<sub>2</sub>, can lead to irreversible extraction[2].

Key Considerations for Uranium Extraction:

- Aqueous Phase: The extraction is typically carried out from a nitric acid medium.
- Organic Phase: DBP is dissolved in an inert diluent such as kerosene or dodecane.
- Stripping: Stripping of uranium from the loaded organic phase is challenging due to the stability of the U-DBP complex. Strong complexing agents or reductive stripping methods may be required. One novel method involves the in-situ electrolytic reduction of Fe<sup>3+</sup> to Fe<sup>2+</sup> in phosphoric acid to facilitate the reductive stripping of U(VI) to U(IV)[3].

### Rare Earth Element (REE) Extraction

DBP can be used for the extraction and separation of REEs. Often, it is used in synergistic combination with other extractants like di-(2-ethylhexyl) phosphoric acid (D2EHPA) to enhance separation factors. The extraction of REEs with DBP generally follows a trend of increasing extraction efficiency with increasing atomic number.

Key Considerations for REE Extraction:

- Aqueous Phase: The feed solution typically consists of REEs in a nitrate or chloride medium.
   The pH of the aqueous phase is a critical parameter influencing the extraction efficiency.
- Organic Phase: A solution of DBP in a suitable organic diluent is used. The concentration of DBP affects the loading capacity of the organic phase.
- Stripping: Stripping of REEs from the loaded DBP phase can be achieved using mineral acids like nitric acid or hydrochloric acid. Precipitation stripping using oxalic acid is also a viable option.



### **Cobalt and Nickel Separation**

The separation of cobalt and nickel is a significant challenge in hydrometallurgy. While DBP itself is not the most common primary extractant for this separation, organophosphorus acids, in general, are employed. The separation efficiency is highly dependent on the pH of the aqueous phase. Typically, cobalt is extracted at a lower pH than nickel, allowing for their separation. Synergistic solvent extraction systems involving an organophosphorus acid and a neutral extractant like TBP (a close relative of DBP) have been shown to improve the separation of cobalt and nickel.

# Quantitative Data for Metal Extraction with Dibutyl Phosphate

The following tables summarize key quantitative data for the solvent extraction of various metals using systems involving **dibutyl phosphate**. It is important to note that much of the available data pertains to DBP as a component in a mixed-extractant system or as an impurity.



Metal Ion	Aqueous Phase	Organic Phase	Key Findings	Reference(s)
Uranium (VI)	Nitric Acid	DBP in n- dodecane	The distribution ratio of U(VI) increases with increasing DBP concentration in the organic phase. 1 M DBP in 1.1 M TBP/n-DD retained about 0.63 M of U(VI) during stripping.	
Rare Earths	Nitric Acid	TBP in Kerosene	Extraction of Nd, Ce, La, and Y increases with TBP concentration. At optimal conditions, extraction efficiencies were ~95% for Nd, ~90% for Ce, ~87% for La, and ~80% for Y.	
Iron (III)	Nitric Acid	Zirconium salt of DBP in TBP/Isopar-L	The presence of molybdenum and the loading of rare earth elements in the solvent affect iron extraction in opposite ways.	



Table 1: Overview of Metal Extraction using Dibutyl Phosphate-Containing Systems

Metal Pair	Extractant System	Aqueous Phase	Separation Factor (β)	Conditions	Reference(s
Cobalt/Nickel	D2EHPA + TBP	Sulfate solution	Not explicitly for DBP, but demonstrates principle.	pH dependent	
Heavy/Light REEs	D2EHPA	Sulfuric Acid	High separation factors achievable.	pH and acid concentration dependent	-

Table 2: Separation Factors for Selected Metal Pairs

## **Experimental Protocols**

The following are detailed protocols for solvent extraction experiments using **dibutyl phosphate**. Given the limited availability of protocols where DBP is the sole primary extractant, these protocols are based on established solvent extraction procedures and adapted for DBP.

# Protocol 1: General Procedure for Metal Extraction using Dibutyl Phosphate

Objective: To determine the distribution coefficient and extraction efficiency of a target metal ion from an aqueous solution into a DBP-based organic phase.

### Materials:

- Dibutyl phosphate (DBP)
- Organic diluent (e.g., kerosene, dodecane)
- Aqueous feed solution containing the metal salt of interest (e.g., uranyl nitrate, lanthanum chloride)

### Methodological & Application



- Nitric acid (HNO₃) or other mineral acids for pH adjustment
- Deionized water
- Separatory funnels
- Mechanical shaker
- pH meter
- Analytical instrument for metal quantification (e.g., ICP-OES, UV-Vis spectrophotometer)

#### Procedure:

- · Preparation of Organic Phase:
  - Prepare a stock solution of DBP in the chosen organic diluent at a desired concentration (e.g., 0.1 M to 1.0 M). For example, to prepare 100 mL of a 0.5 M DBP solution in kerosene, dissolve the required mass of DBP in kerosene and dilute to the final volume in a volumetric flask.
- Preparation of Aqueous Phase:
  - Prepare an aqueous stock solution of the metal salt at a known concentration.
  - Adjust the acidity of the aqueous feed solution to the desired pH or acid concentration using a suitable mineral acid.
- Extraction:
  - Place equal volumes (e.g., 20 mL) of the prepared organic and aqueous phases into a separatory funnel (1:1 phase ratio).
  - Shake the funnel vigorously for a predetermined time (e.g., 10-30 minutes) to ensure thorough mixing and allow the system to reach equilibrium. A mechanical shaker is recommended for consistency.



- Allow the phases to separate completely. The organic phase will typically be the upper layer.
- Carefully separate the two phases, collecting the aqueous phase (raffinate) and the organic phase (loaded solvent) into separate, labeled containers.

### Analysis:

- Determine the concentration of the metal in the initial aqueous feed solution and in the raffinate using a suitable analytical technique.
- The concentration of the metal in the organic phase can be determined by a mass balance calculation or by stripping the metal into a fresh aqueous solution and analyzing the strip solution.

#### Calculations:

- Distribution Coefficient (D): D = [Metal]org / [Metal]aq where [Metal]org is the
  concentration of the metal in the organic phase at equilibrium and [Metal]aq is the
  concentration of the metal in the aqueous phase at equilibrium.
- Extraction Efficiency (%E): %E = (([Metal]initial, aq [Metal]final, aq) / [Metal]initial, aq) \*
   100

# Protocol 2: Stripping of Metals from a Loaded Dibutyl Phosphate Organic Phase

Objective: To recover the extracted metal from the DBP-based organic phase back into an aqueous solution.

#### Materials:

- Loaded organic phase from Protocol 1
- Stripping agent (e.g., dilute nitric acid, hydrochloric acid, or a complexing agent solution)
- Separatory funnels



- Mechanical shaker
- Analytical instrument for metal quantification

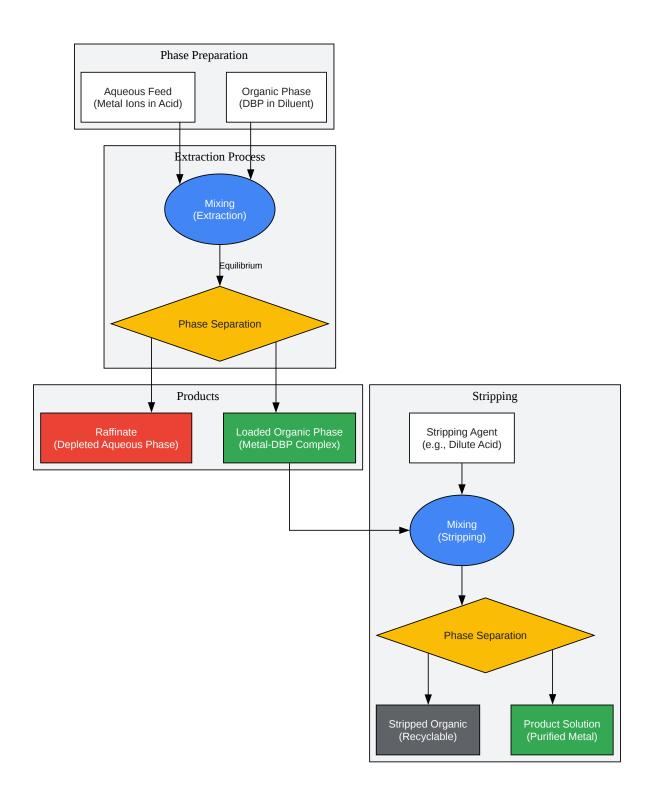
#### Procedure:

- Stripping:
  - Place a known volume of the loaded organic phase into a separatory funnel.
  - Add a specific volume of the stripping agent. The organic-to-aqueous phase ratio (O:A)
     can be varied to optimize stripping efficiency (e.g., 1:1, 1:2, 2:1).
  - Shake the funnel vigorously for a sufficient time to allow the metal to transfer back to the aqueous phase.
  - Allow the phases to separate and collect the aqueous strip solution and the stripped organic phase.
- Analysis:
  - Determine the concentration of the metal in the loaded organic phase and the aqueous strip solution.
- Calculation:
  - Stripping Efficiency (%S): %S = ([Metal]strip, aq \* Vaq) / ([Metal]loaded, org \* Vorg) \* 100
     where Vaq and Vorg are the volumes of the aqueous and organic phases, respectively.

# Visualizations of Experimental Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate key processes in solvent extraction with **dibutyl phosphate**.

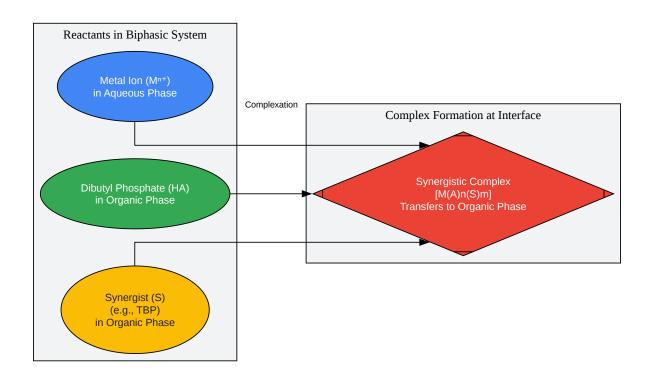




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Caption: General workflow for solvent extraction of metals using dibutyl phosphate.





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Caption: Logical relationship in synergistic solvent extraction involving DBP.

## **Analytical Methods for Metal Quantification**

Accurate determination of metal concentrations in both the aqueous and organic phases is crucial for calculating distribution coefficients and extraction efficiencies. The choice of analytical method depends on the metal of interest and its concentration.

 Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) or Mass Spectrometry (ICP-MS): These are highly sensitive and versatile techniques for the determination of a wide range of metals at trace and ultra-trace levels. Samples from the



aqueous phase can often be analyzed directly after appropriate dilution. For the organic phase, it may be necessary to back-extract the metal into an aqueous solution or to use a sample introduction system suitable for organic matrices.

- Atomic Absorption Spectroscopy (AAS): AAS is another sensitive technique for the determination of specific metals. Similar to ICP techniques, sample preparation for the organic phase may be required.
- UV-Visible Spectrophotometry: This technique can be used for the quantification of colored metal ions or metal-complexes. A colored complex can be formed by adding a suitable chromogenic reagent.
- Gas Chromatography (GC): While not for direct metal analysis, GC can be used to determine the concentration of DBP and its degradation products in the organic phase.

### Conclusion

**Dibutyl phosphate**, while often considered an interfering agent in TBP-based solvent extraction, possesses characteristics that make it a potentially useful extractant in its own right or as a synergistic agent. Its strong complexation with actinides and lanthanides can be exploited for their selective extraction under specific conditions. The protocols and data presented in these application notes provide a foundation for researchers to explore the utility of DBP in their separation and purification challenges. Further research is warranted to fully elucidate the extraction mechanisms and optimize the separation of various metals using DBP as the primary ligand.

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